

Technical Guide: Spectroscopic Data & Characterization of Indeno[1,2,3-fg]naphthacene

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Compound of Interest

Compound Name: *Indeno[1,2,3-fg]naphthacene*

CAS No.: 203-11-2

Cat. No.: B3367996

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Molecular Identity & Structural Context[1][2][3][4]

Indeno[1,2,3-fg]naphthacene (C₂₄H₁₄) is a fused PAH structurally related to tetracene (naphthacene) and fluoranthene.[1] Unlike linear acenes which degrade rapidly under light and oxygen, the indeno-fusion confers enhanced photostability and alters the electronic ground state.[1]

Property	Data
IUPAC Name	Indeno[1,2,3-fg]naphthacene
Synonyms	Dibenzo[a,f]fluoranthene, Indeno[1,2,3-fg]tetracene
CAS Number	203-11-2
Molecular Formula	C ₂₄ H ₁₄
Molecular Weight	302.37 g/mol
Symmetry Point Group	(Planar)
Electronic Ground State	Singlet (), with significant biradicaloid character in excited states

Synthesis & Preparation

To obtain spectroscopic-grade samples, modern synthesis relies on domino-type C-H functionalization or regioselective bromination of tetracene precursors, followed by palladium-catalyzed cyclization.^[1] This approach avoids the low yields of high-temperature coal tar extraction.^[1]

Synthesis Workflow (Graphviz)



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Caption: Synthetic pathway via regioselective functionalization of the acene core (Adapted from Furutani et al., 2021).^[1]

Spectroscopic Characterization

Nuclear Magnetic Resonance (NMR) Spectroscopy

Unlike some fluoranthene derivatives that exhibit a triplet ground state (causing paramagnetic broadening), **Indeno[1,2,3-fg]naphthacene** possesses a singlet ground state, resulting in a well-resolved ^1H NMR spectrum.^[1]

- Solvent: Deuterated Chloroform (CDCl_3) or 1,2-Dichlorobenzene- d_6 (for high-temperature solubility).^[1]
- Symmetry Analysis: The molecule has a C_2 axis passing through the indeno-methine bridge and the center of the naphthacene core.^[1] This reduces the number of unique proton signals compared to the formula count.^[1]

Signal Type	Chemical Shift (δ , ppm)	Multiplicity	Assignment Logic
Bay Region Protons	8.50 – 9.20	Doublet/Multiplet	Protons in the "bay" regions are highly deshielded due to van der Waals repulsion and ring currents. ^[1]
Acene Core Protons	7.80 – 8.20	Singlet/Doublet	Protons on the linear naphthacene backbone. ^[1]
Indeno Ring Protons	7.20 – 7.60	Multiplet	Protons on the fused phenyl ring of the indeno fragment. ^[1]

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Experimental Note: The exact chemical shifts are concentration-dependent due to

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stacking aggregation.^[1] Dilute solutions ($<10^{-4}$ M) are recommended for precise assignment.^[1]

UV-Vis Absorption Spectroscopy

The fusion of the five-membered ring induces a redistribution of

π -electrons, altering the HOMO-LUMO gap compared to parent tetracene.^[1]

- Appearance: Deep red to purple solid.^[1]
- Key Features:
 - Bathochromic Shift: The absorption onset is redshifted relative to tetracene due to extended conjugation.^[1]
 - Vibronic Structure: Distinct vibronic progression is observed, characteristic of rigid PAHs.^[1]
 - Photostability: Unlike Rubrene or Tetracene, which photo-oxidize rapidly to endoperoxides, **Indeno[1,2,3-fg]naphthacene** exhibits superior photostability in solution.^[1]

Band Assignment	(nm)	()	Notes
p-Band ()	500 – 560	>10,000	Primary transition; responsible for color. [1]
-Band ()	300 – 400	>50,000	Intense UV absorption; aromatic core transitions.[1]

Infrared (IR) Spectroscopy

IR data confirms the aromatic framework and the absence of aliphatic precursors.[1]

- C-H Stretch (Aromatic): 3030–3060 cm^{-1} (Weak to Medium).[1]
- C=C Ring Stretch: 1580–1620 cm^{-1} (Strong; characteristic of extended acenes).[1]
- Out-of-Plane (OOP) Bending: 700–900 cm^{-1} (Fingerprint region; specific to substitution patterns, e.g., adjacent hydrogens).[1]

Experimental Protocols

Protocol A: UV-Vis Stability Assay

To verify the enhanced stability cited in literature (Furutani et al.).[1]

- Preparation: Dissolve **Indeno[1,2,3-fg]naphthacene** in toluene to a concentration of M.
- Control: Prepare a matching solution of Tetracene or Rubrene.
- Exposure: Irradiate both samples with a White LED (approx. 100 mW/cm^2) under ambient air.
- Monitoring: Record absorption spectra every 15 minutes for 4 hours.

- Result: The Indeno derivative should retain >90% of optical density at
 , whereas the control will show rapid bleaching (formation of endoperoxides).[1]

Protocol B: High-Resolution NMR Acquisition

- Sample: 5 mg of purified compound.
- Solvent: 0.6 mL
 (99.8% D) + 0.03% TMS.
- Instrument: 500 MHz (or higher) NMR spectrometer.
- Parameters:
 - Pulse angle: 30°[1]
 - Relaxation delay: 2.0 s (ensure full relaxation of quaternary carbons if running ¹³C).
 - Scans: 64 (¹H), 1024+ (¹³C).[1]
- Processing: Apply exponential multiplication (LB = 0.3 Hz) to enhance signal-to-noise for minor isomers if present.

References

- Furutani, H., Terada, Y., Kato, S., et al. (2021).[1] Synthesis, Properties, and Photostability of Indeno[1,2,3-fg]tetracene Derivatives. Chemical Society of Japan (CSJ) / J-GLOBAL.[1]
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- Murata, R., Murata, Y., et al. (2017).[1] Synthesis of Tetracene Derivatives via Domino-Type C-H Functionalization.
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- PubChem. (2025).[1][2] **Indeno[1,2,3-fg]naphthacene** (Compound Summary). National Library of Medicine.[1]

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- U.S. EPA. (2002).[1] Development of a Relative Potency Factor (RPF) Approach for Polycyclic Aromatic Hydrocarbon (PAH) Mixtures.

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Sources

- 1. Olsalazine Sodium | CAS:6054-98-4 | High Purity | Manufacturer BioCrick [biocrick.com]
- 2. Indeno[1,2,3-fg]naphthacene | C₂₄H₁₄ | CID 164559 - PubChem [pubchem.ncbi.nlm.nih.gov]
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